

Qianhu coumarin B: A Technical Whitepaper on its Discovery and Natural Source

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Qianhu coumarin B

Cat. No.: B142705

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Qianhu coumarin B, a notable coumarin derivative, was first identified and isolated from the roots of *Peucedanum praeruptorum* Dunn. This plant, a staple in traditional Chinese medicine known as "Qianhu," has a long history of use for treating respiratory ailments. The discovery of **Qianhu coumarin B** has further illuminated the rich phytochemical landscape of this medicinal herb. This technical guide provides a comprehensive overview of the discovery, natural source, and chemical properties of **Qianhu coumarin B**, including detailed, albeit reconstructed, experimental protocols for its isolation and characterization based on the original discovery and subsequent research on related compounds from the same plant source.

Introduction

Coumarins are a large class of phenolic substances found in many plants, and they are known for their diverse pharmacological activities. **Qianhu coumarin B** belongs to the pyranocoumarin subclass, characterized by an additional pyran ring fused to the coumarin core. Its discovery in 1993 marked an important contribution to the understanding of the chemical constituents of *Peucedanum praeruptorum*. This document serves as a technical resource, consolidating available data on **Qianhu coumarin B**'s origins and chemical identity.

Natural Source and Discovery

Qianhu coumarin B is a naturally occurring compound found in the roots of *Peucedanum praeruptorum* Dunn, a member of the Apiaceae family.[1] This plant is primarily distributed in China and has been used for centuries in traditional medicine.

The initial discovery and isolation of **Qianhu coumarin B** were reported in 1993 by Kong L.Y., Pei Y.H., et al., in the journal *Yao Xue Xue Bao* (Acta Pharmaceutica Sinica).[2] In their work, five compounds were isolated from the roots of *Peucedanum praeruptorum*, among which **Qianhu coumarin B** and **Qianhu coumarin C** were identified as new compounds.

Physicochemical Properties

The fundamental chemical properties of **Qianhu coumarin B** are summarized in the table below, with data sourced from the PubChem database.[3]

Property	Value
Molecular Formula	C16H16O6
Molecular Weight	304.29 g/mol
IUPAC Name	[(9S,10S)-10-hydroxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] acetate
CAS Number	152615-14-0
Appearance	White crystalline solid (typical for coumarins)
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform.

Experimental Protocols

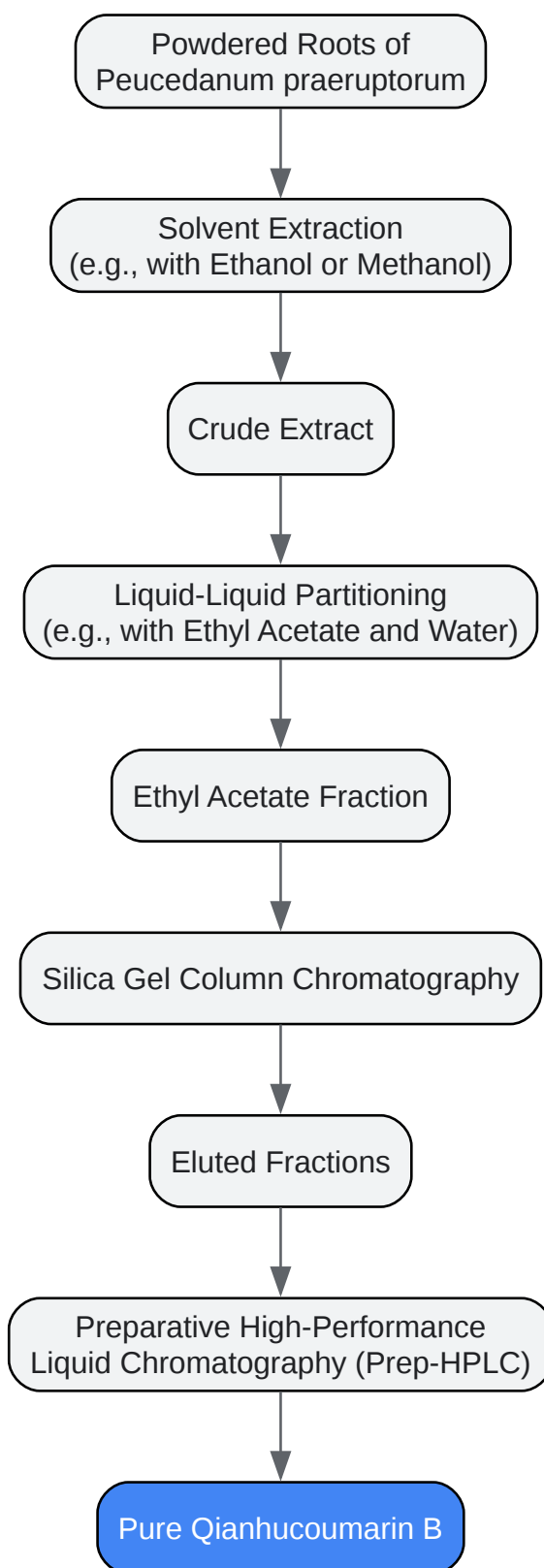
While the full text of the original 1993 publication is not readily available, this section provides a detailed, representative experimental protocol for the isolation and structure elucidation of **Qianhu coumarin B**. This protocol is reconstructed based on the abstract of the discovery paper and common methodologies reported for the isolation of coumarins from *Peucedanum* species.

Plant Material Collection and Preparation

- Plant Material: Roots of *Peucedanum praeruptorum* Dunn.
- Collection: The roots are typically harvested in the autumn.
- Preparation: The collected roots are washed, dried in a shaded and well-ventilated area, and then pulverized into a coarse powder.

Extraction and Isolation Workflow

The following diagram illustrates a probable workflow for the extraction and isolation of **Qianhucoumarin B**.



[Click to download full resolution via product page](#)

A plausible workflow for the isolation of **Qianhu coumarin B**.

Detailed Isolation Procedure

- **Extraction:** The powdered root material is extracted exhaustively with a suitable organic solvent, such as 95% ethanol, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate. The coumarin-rich fraction is typically found in the ethyl acetate extract.
- **Column Chromatography:** The ethyl acetate fraction is subjected to silica gel column chromatography. The column is eluted with a gradient of solvents, commonly a mixture of hexane and ethyl acetate, with increasing proportions of ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Qianhuocoumarin B** are combined and further purified using preparative high-performance liquid chromatography (prep-HPLC) to yield the pure compound.

Structure Elucidation

The structure of **Qianhuocoumarin B** was determined to be 3'(S)-acetoxy-4'(S)-hydroxy-3',4'-dihydroselesin through a combination of spectroscopic methods and chemical correlation.^[1]

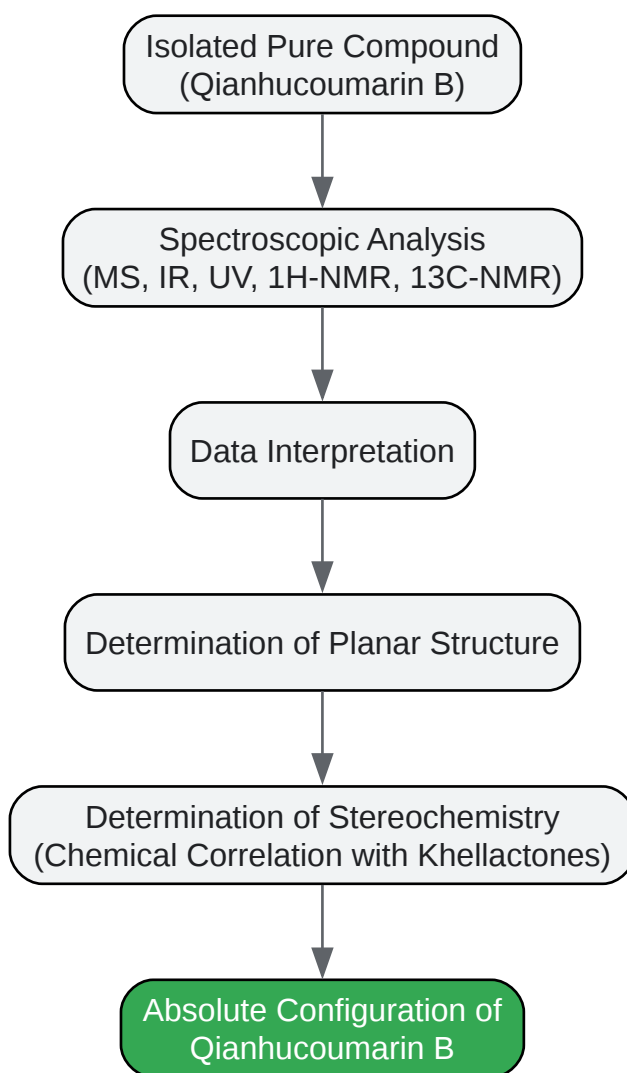
Spectroscopic Data

The following table summarizes the key spectroscopic data that would have been used for the structure elucidation of **Qianhuocoumarin B**.

Spectroscopic Technique	Observed Data and Interpretation
Mass Spectrometry (MS)	- Molecular ion peak corresponding to the molecular formula C ₁₆ H ₁₆ O ₆ .
Infrared (IR) Spectroscopy	- Absorption bands indicating the presence of hydroxyl (-OH), ester carbonyl (C=O), and lactone carbonyl (C=O) functional groups, as well as aromatic C=C bonds.
Ultraviolet (UV) Spectroscopy	- Absorption maxima characteristic of the coumarin chromophore.
¹ H Nuclear Magnetic Resonance (¹ H-NMR)	- Signals corresponding to aromatic protons, protons of the dihydropyran ring, a methine proton adjacent to the acetoxy group, a methine proton adjacent to the hydroxyl group, and methyl protons of the gem-dimethyl group and the acetyl group.
¹³ C Nuclear Magnetic Resonance (¹³ C-NMR)	- Resonances for all 16 carbon atoms, including those of the coumarin nucleus, the dihydropyran ring, the gem-dimethyl group, and the acetyl group.

Structure Elucidation Pathway

The logical flow for determining the structure of a novel natural product like **Qianhu coumarin B** is depicted below.



[Click to download full resolution via product page](#)

The logical pathway for the structure elucidation of **Qianhu coumarin B**.

Conclusion

Qianhu coumarin B stands as a significant phytochemical marker of *Peucedanum praeruptorum*. Its discovery has paved the way for further investigation into the pharmacological potential of this and related coumarin compounds. This technical guide provides a foundational understanding of its discovery and natural origins, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug development. Further research to fully elucidate its bioactivities and potential therapeutic applications is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [The isolation and identification of qianhu coumarin B and qianhu coumarin C from *Peucedanum praeruptorum*] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Qianhu coumarin B | C₁₆H₁₆O₆ | CID 197634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Qianhu coumarin B: A Technical Whitepaper on its Discovery and Natural Source]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142705#qianhu coumarin-b-discovery-and-natural-source]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com